

Performance Evaluation of Functionalized Ce-UiO-66 Derivatives: A Comparative Guide

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Compound of Interest

Compound Name: CE-Uio-66

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This guide provides a comprehensive comparison of the performance of various functionalized Cerium-based University of Oslo-66 (**Ce-UiO-66**) metal-organic frameworks (MOFs). It is intended for researchers, scientists, and professionals in drug development and materials science, offering an objective analysis supported by experimental data. We delve into their efficacy in adsorption, catalysis, and stability, providing detailed experimental protocols and visual workflows to facilitate understanding and application.

Introduction to Functionalized Ce-UiO-66

The UiO-66 framework, known for its exceptional thermal and chemical stability, consists of hexanuclear metal clusters connected by 1,4-benzenedicarboxylate (BDC) linkers.^{[1][2][3]} Replacing the typical Zirconium (Zr) metal center with Cerium (Ce) introduces unique redox properties, making **Ce-UiO-66** and its derivatives highly promising for applications in catalysis, adsorption, and potentially drug delivery.^{[1][4][5]} Functionalization of the BDC linker with different chemical groups (e.g., -NH₂, -NO₂, -OH, -CH₃, -Br) allows for the fine-tuning of the MOF's physicochemical properties, such as porosity, surface area, and electronic characteristics, thereby enhancing its performance for specific applications.^{[6][7][8]}

Performance in Adsorption Applications

Functionalized **Ce-UiO-66** derivatives have demonstrated significant potential as adsorbents for a wide range of pollutants, including dyes, pharmaceuticals, and industrial chemicals. The introduction of functional groups can enhance the affinity and capacity for specific molecules.

Ce-UiO-66 MOFs are effective for water remediation, capable of removing various toxic pollutants.^{[4][9]} The parent **Ce-UiO-66** has shown high adsorption capacities for contaminants like Congo red, methylene blue, and the pharmaceutical diclofenac sodium.^[4]

Functionalization can further boost this performance; for instance, Ce-doped UiO-66-NH₂ exhibits an adsorption capacity for sulfathiazole (ST) that is nearly ten times higher than that of the non-doped UiO-66-NH₂.^[4]

Table 1: Adsorption Capacities of **Ce-UiO-66** Derivatives for Aqueous Pollutants

Adsorbent	Pollutant	Max. Adsorption Capacity (mg/g)	Reference
Ce-UiO-66	Congo Red (CR)	793.7	[4]
Ce-UiO-66	Diclofenac Sodium (DCF)	485.4	[4]
Ce-UiO-66	Methylene Blue (MB)	110	[4]
Ce-UiO-66	Fluoride (F ⁻)	66.1	[4]
Ce-UiO-66	Cr(VI)	30	[4]
Ce-MOF-808	Cr(VI)	42.74	[10]

| Green Synthesized **Ce-UiO-66** | Congo Red (CR) | 285.71 |^[11] |

Amino-functionalization has been proven to significantly enhance CO₂ capture performance. The **Ce-UiO-66**-NH₂ derivative shows a 63% higher CO₂ uptake and an 84% greater CO₂/N₂ selectivity compared to the parent **Ce-UiO-66** at 273 K and 1 bar.^{[8][12]} This improvement is attributed to the increased affinity for CO₂ due to the polar amino groups.^[13]

Table 2: CO₂ Adsorption Performance of Functionalized **Ce-UiO-66**

Adsorbent	CO ₂ Uptake (mmol/g) at 273 K	CO ₂ /N ₂ Selectivity	Reference
Ce-UiO-66	~1.3	-	[8][12]
Ce-UiO-66-NH ₂	~2.12	84% higher than Ce-UiO-66	[8][12]

| UiO-66-NH₂/GO Composite | 6.41 | 28.45 [14] |

Performance in Catalytic Applications

The redox activity of the Ce⁴⁺/Ce³⁺ couple makes **Ce-UiO-66** derivatives excellent candidates for catalysis and photocatalysis.

A series of functionalized **Ce-UiO-66-X** (where X = -NH₂, -OH, -H, -NO₂, -COOH) materials have been synthesized for the photocatalytic degradation of dyes.[15][16] The **Ce-UiO-66-NH₂**, **Ce-UiO-66-OH**, and **Ce-UiO-66-H** variants show remarkable activity, degrading anionic dyes like Alizarin Red S and Congo Red within 1 to 3 minutes under UV and visible light.[15] These materials also exhibit excellent photostability and can be recycled for at least five cycles without a significant loss of activity.[15]

Ligand functionalization also modulates the photocatalytic oxidation of benzylamine.[7] The UiO-66(Ce)-CH₃ derivative showed the highest conversion rate among a series including -H, -Br, and -NO₂ functional groups.[7] This is attributed to the modulation of the quantity and acid strength of coordinatively unsaturated Ce sites, which act as Lewis acid sites.[7]

Table 3: Photocatalytic Performance of Functionalized **Ce-UiO-66** Derivatives

Catalyst	Target Substrate	Performance Metric	Conditions	Reference
Ce-UiO-66-NH ₂	Alizarin Red S, Congo Red	Rapid degradation (1-3 min)	UV/Visible Light	[15]
Ce-UiO-66-OH	Alizarin Red S, Congo Red	Rapid degradation (1-3 min)	UV/Visible Light	[15]
UiO-66(Ce)-CH ₃	Benzylamine Oxidation	Highest conversion	Visible Light	[7]

| Ce/Zr-UiO-66-FA-P | Hexachlorobenzene | 99.5% degradation efficiency | 250 °C |[17] |

Ce-UiO-66, in conjunction with TEMPO, has been successfully used for the aerobic oxidation of benzyl alcohol.[1] A system using **Ce-UiO-66**-BDC activated at 220 °C achieved an 88% conversion of benzyl alcohol with complete selectivity to benzaldehyde. This highlights a synergistic effect between the MOF and TEMPO, a phenomenon not observed with the Zr-UiO-66 analogue. The dimethyl-functionalized **Ce-UiO-66**-(CH₃)₂ has also shown catalytic activity in the oxidation of styrene and cyclohexene.[18]

Stability of Ce-UiO-66 Derivatives

Stability is a critical factor for practical applications. **Ce-UiO-66** derivatives generally exhibit good thermal and chemical stability.

- **Thermal Stability:** The parent **Ce-UiO-66**-BDC is stable up to 300-375 °C in air.[2] Functionalization can influence this; for example, **Ce-UiO-66**-NO₂ has a similar stability profile, whereas other functional groups may lead to slightly lower decomposition temperatures. The dimethyl-functionalized version, **Ce-UiO-66**-(CH₃)₂, is stable up to 300 °C. [18]
- **Chemical Stability:** **Ce-UiO-66**-BDC maintains its structure in various organic solvents and water, though it decomposes in strong acidic (2 M HCl) and basic (2 M NaOH) media. The dimethyl-functionalized derivative is also stable after treatment with water, methanol, acetic

acid, and 1 M HCl.[18] However, the Ce analogue is generally considered relatively less stable than its Zr and Hf counterparts in the presence of formic acid.[3]

Relevance to Drug Delivery

While the bulk of research on UiO-66 for drug delivery has focused on the zirconium-based version due to its high biocompatibility and stability, the principles are relevant to **Ce-UiO-66**. [19][20][21][22] The high porosity, large surface area, and tunable surface chemistry of the UiO-66 structure make it an excellent candidate for loading and delivering therapeutic agents.[19] [21] Functional groups like -NH₂ can improve drug loading capacity.[21] For instance, in a study on Zr-UiO-66, the -NH₂ functionalized version showed a higher drug loading capacity (40.1%) for quercetin compared to the parent MOF (32.9%).[21] Surface modifications, such as PEGylation, have been shown to enhance stability in physiological media and enable pH-responsive drug release for Zr-UiO-66 nanoparticles.[23] These strategies could foreseeably be applied to **Ce-UiO-66** to develop novel drug delivery systems, although further research is required to fully assess its biocompatibility and performance in this context.

Experimental Protocols & Methodologies

A. General Synthesis of Functionalized Ce-UiO-66 (Solvothermal Method)

This protocol is a generalized representation based on various reported syntheses.[1][18]

- **Precursor Solution:** Dissolve the cerium salt (e.g., ammonium cerium(IV) nitrate) in a solvent, typically N,N-dimethylformamide (DMF).
- **Ligand Solution:** In a separate container, dissolve the functionalized linker (e.g., 2-aminoterephthalic acid for **Ce-UiO-66-NH₂**) in DMF. A modulator, such as acetic acid or formic acid, may be added to control crystal size and defects.
- **Mixing and Reaction:** Combine the two solutions in a Teflon-lined autoclave. Seal the autoclave and heat it in an oven at a specific temperature (e.g., 100-120 °C) for a duration ranging from minutes to hours (e.g., 15 minutes to 24 hours).[5][18]
- **Purification:** After cooling to room temperature, collect the resulting powder by centrifugation or filtration.

- Washing: Wash the product repeatedly with DMF and then with a solvent like methanol or ethanol to remove unreacted precursors and residual DMF.
- Activation: Dry the purified product under vacuum at an elevated temperature (e.g., 120-220 °C) to remove solvent molecules from the pores.[\[5\]](#)

B. Batch Adsorption Experiments

- Preparation: Prepare stock solutions of the target pollutant (e.g., Congo red dye, diclofenac sodium) in deionized water.[\[4\]](#)
- Experiment: Add a known mass of the activated **Ce-UiO-66** derivative to a series of flasks containing the pollutant solution at various initial concentrations.
- Equilibrium: Agitate the flasks on a shaker at a constant temperature for a predetermined time to reach adsorption equilibrium.
- Analysis: Separate the adsorbent from the solution by centrifugation. Analyze the remaining concentration of the pollutant in the supernatant using UV-Vis spectroscopy or another appropriate analytical technique.
- Calculation: The amount of pollutant adsorbed at equilibrium (q_e , in mg/g) is calculated using the formula: $q_e = (C_0 - C_e) * V / m$ where C_0 and C_e are the initial and equilibrium concentrations (mg/L), V is the volume of the solution (L), and m is the mass of the adsorbent (g).

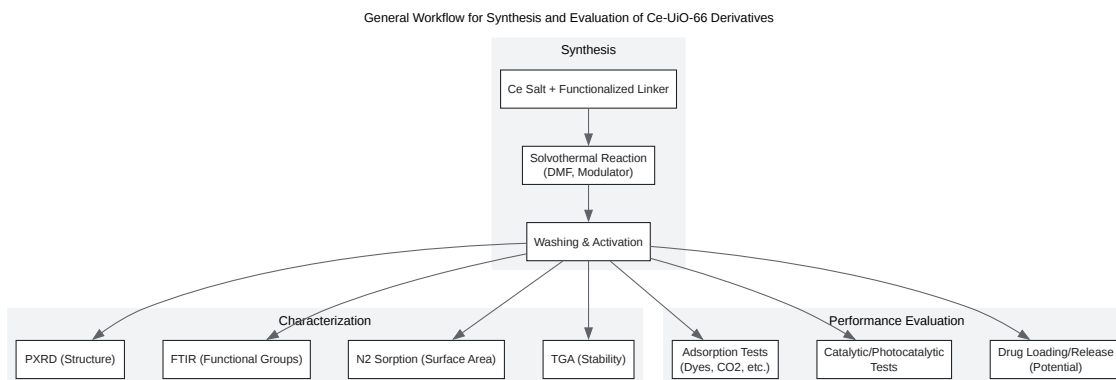
C. Photocatalytic Degradation Assay

- Catalyst Suspension: Disperse a specific amount of the **Ce-UiO-66** photocatalyst in an aqueous solution of the target dye (e.g., Alizarin Red S).[\[15\]](#)
- Adsorption-Desorption Equilibrium: Stir the suspension in the dark for a period (e.g., 30-60 minutes) to establish adsorption-desorption equilibrium between the catalyst surface and the dye molecules.
- Irradiation: Expose the suspension to a light source (e.g., UV lamp or a solar simulator).[\[15\]](#)

- **Sampling:** At regular time intervals, withdraw aliquots of the suspension. Centrifuge the samples to remove the photocatalyst.
- **Analysis:** Measure the absorbance of the supernatant at the maximum wavelength of the dye using a UV-Vis spectrophotometer to determine the change in concentration.
- **Evaluation:** The degradation efficiency is calculated as: $\text{Efficiency (\%)} = (C_0 - C_t) / C_0 * 100$ where C_0 is the initial concentration after equilibrium and C_t is the concentration at time t .

Visualizations

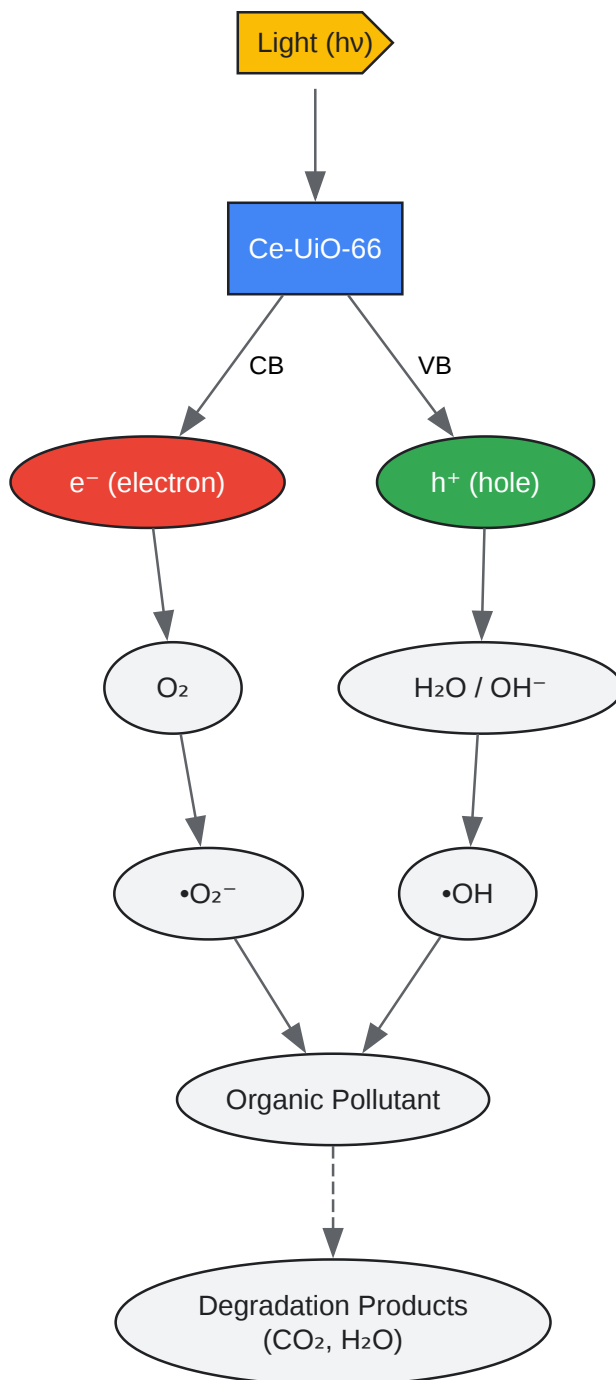
Diagrams of Workflows and Mechanisms



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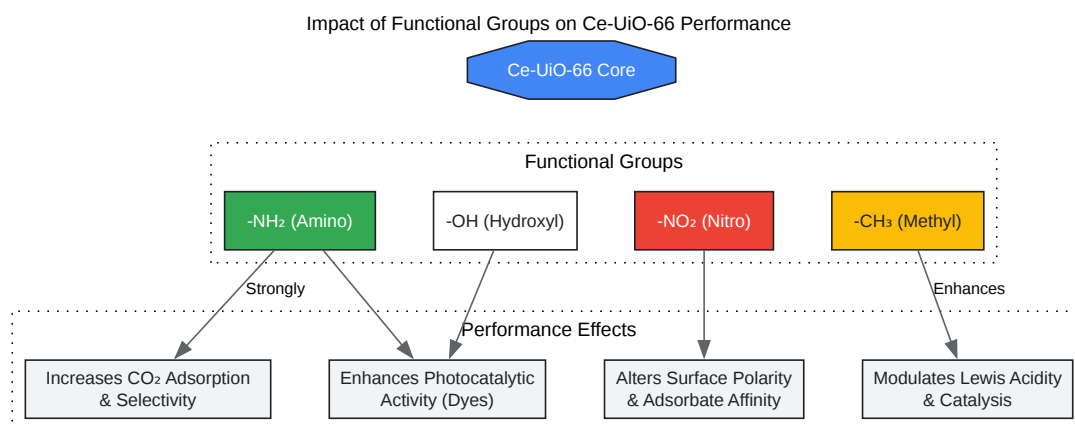
Caption: Synthesis and evaluation workflow for functionalized **Ce-UiO-66**.

Photocatalytic Mechanism of Ce-UiO-66



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Caption: General mechanism for photocatalytic degradation of pollutants.



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Caption: Effect of linkers on **Ce-UiO-66** properties and performance.

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